

Application Notes and Protocols for Methyl 6-(chloromethyl)nicotinate

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Compound of Interest

Compound Name: Methyl 6-(chloromethyl)nicotinate

Cat. No.: B1315883

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Disclaimer: Specific handling, storage, and stability data for **Methyl 6-(chloromethyl)nicotinate** are not readily available. The following guidelines have been compiled and extrapolated from safety data sheets (SDS) and stability studies of closely related analogs, including Methyl 6-chloronicotinate, Methyl 6-methylnicotinate, and Methyl nicotinate. These recommendations should be used as a starting point, and it is crucial to consult the specific SDS provided by the supplier and perform an internal risk assessment before use.

Introduction

Methyl 6-(chloromethyl)nicotinate and its salts are reactive intermediates used in the synthesis of various pharmaceutical compounds. Due to its potential reactivity and hazardous nature, strict adherence to proper handling and storage protocols is essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Hazard Identification and Safety Precautions

Based on analogous compounds, **Methyl 6-(chloromethyl)nicotinate** is expected to be a hazardous substance. The primary hazards include:

- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Allergic Skin Reaction: May cause an allergic skin reaction.[\[1\]](#)

Personal Protective Equipment (PPE):

When handling **Methyl 6-(chloromethyl)nicotinate**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)[\[5\]](#)
- Skin and Body Protection: A lab coat or chemical-resistant apron.[\[1\]](#)[\[5\]](#) Full-body protection may be required for large quantities.
- Respiratory Protection: A NIOSH-approved respirator is necessary if working with the solid form where dust may be generated, or if handling solutions outside of a certified chemical fume hood.[\[1\]](#)

Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Ensure that an eyewash station and a safety shower are readily accessible.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Storage and Stability

Proper storage is critical to maintain the stability and purity of **Methyl 6-(chloromethyl)nicotinate**. The following table summarizes the recommended storage conditions based on data from analogous compounds.

Parameter	Recommended Condition	Source Analogs
Temperature	Store in a cool, dry, and well-ventilated place.[1][5] Some suppliers recommend room temperature, while refrigerated temperatures (2-8°C) are suggested for aqueous solutions to slow degradation.[8][9] For long-term storage of solutions, consider -20°C.[8]	Methyl 6-chloronicotinate, Methyl nicotinate
Atmosphere	Store under an inert atmosphere (e.g., Argon) to prevent degradation from moisture and air.[1] Keep containers tightly sealed.[1][2][3][4][5][7]	Methyl 6-chloronicotinate
Incompatible Materials	Avoid strong oxidizing agents, strong bases, and highly acidic or alkaline materials.[2][4][5]	Methyl 6-chloronicotinate, Methyl nicotinate
Aqueous Solution Stability	Based on methyl nicotinate, aqueous solutions are relatively stable at 4°C, with degradation to the corresponding acid occurring at a slow rate (approximately 0.5% per year).[8][10] Stability is pH-dependent, with esters being generally more stable at a slightly acidic pH (e.g., pH 4-6).[8]	Methyl nicotinate

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in Anhydrous DMSO

This protocol describes the preparation of a 10 mM stock solution of **Methyl 6-(chloromethyl)nicotinate** (assuming a molecular weight, which should be confirmed from the supplier's documentation) in anhydrous dimethyl sulfoxide (DMSO).

Materials:

- **Methyl 6-(chloromethyl)nicotinate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Volumetric flask (appropriate size)
- Pipettes and pipette tips
- Vortex mixer
- Amber glass vials for storage

Procedure:

- **Pre-weighing Preparation:** Don appropriate PPE and perform all weighing and solution preparation steps inside a certified chemical fume hood.
- **Weighing:** Tare a clean, dry weighing boat on the analytical balance. Carefully weigh the desired amount of **Methyl 6-(chloromethyl)nicotinate**.
- **Dissolution:** Transfer the weighed compound to the volumetric flask. Add a portion of anhydrous DMSO (approximately half of the final volume) to the flask.
- **Mixing:** Gently swirl the flask or use a vortex mixer at a low setting to dissolve the compound completely.

- **Final Volume Adjustment:** Once the solid is fully dissolved, add anhydrous DMSO to the volumetric flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use amber glass vials to avoid repeated freeze-thaw cycles and exposure to moisture and light. Store the vials at the recommended temperature (e.g., -20°C for long-term storage).

Spill and Waste Management

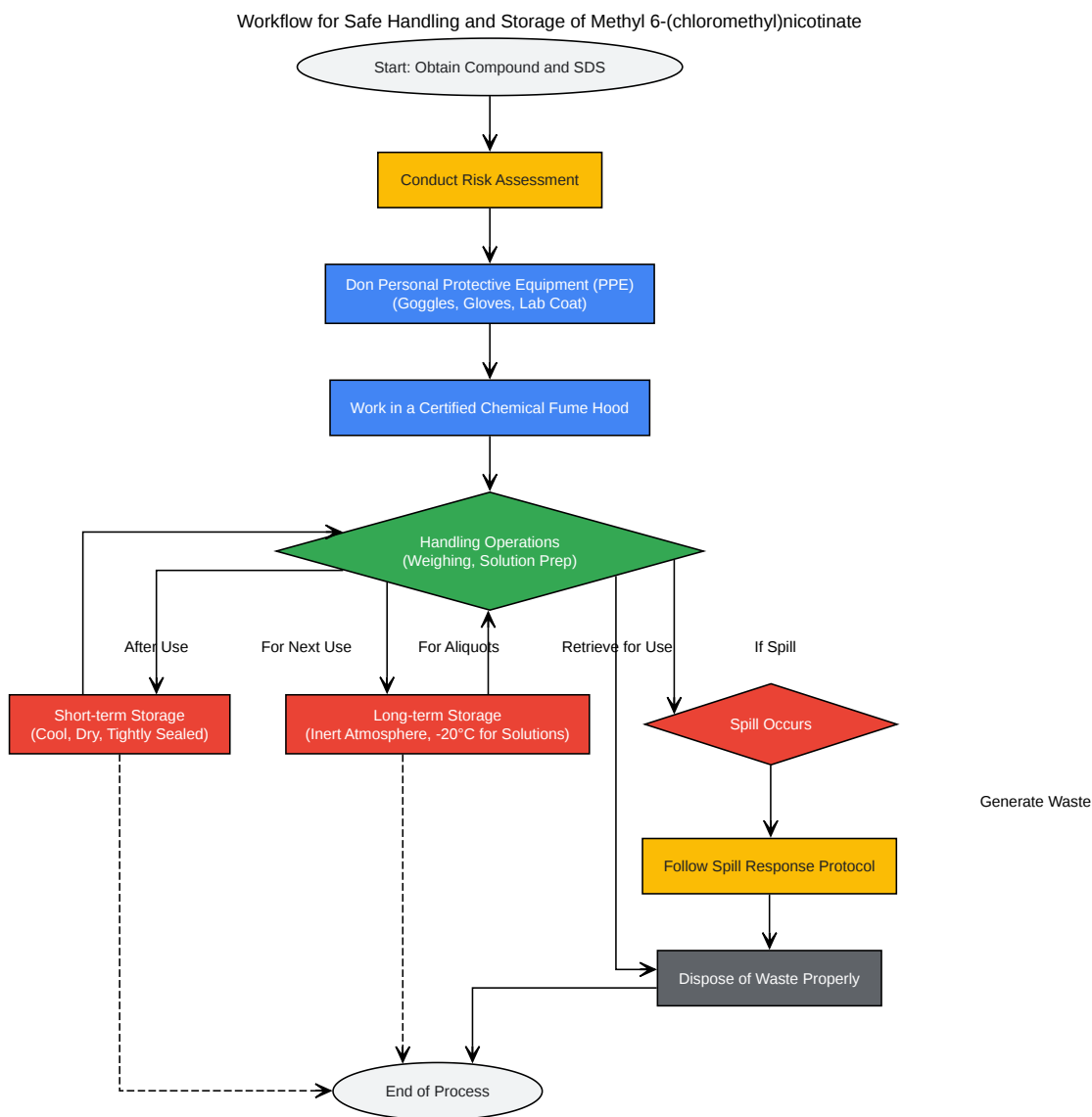
Spill Response:

- In case of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#)[\[6\]](#)
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material and place it in a sealed container for disposal.[\[1\]](#)[\[5\]](#) Avoid generating dust.[\[1\]](#)
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
Chemical waste generators must determine if a discarded chemical is classified as hazardous.[\[5\]](#)

Visual Diagrams



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Caption: Logical workflow for handling and storing **Methyl 6-(chloromethyl)nicotinate**.

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